Operational Guide: Disposal and Handling of 5-Amino-2-fluorophenylacetic Acid

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Compound of Interest	
Compound Name:	*5-Amino-2-fluorophenylacetic acid*
CAS No.:	*518057-74-4*
Cat. No.:	*B2466510*

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Executive Summary

This guide defines the standard operating procedure (SOP) for the safe containment and disposal of **5-Amino-2-fluorophenylacetic acid** (CAS: 518057-74-4). While often classified as a standard organic intermediate, the presence of both an amine and a fluorine substituent necessitates specific segregation protocols to prevent downstream incompatibility during incineration and to comply with emerging environmental standards regarding organofluorines.

Immediate Directive:

- Do NOT dispose of via municipal drains.
- Do NOT mix with strong oxidizers (e.g., nitric acid, permanganates) due to the amine functionality.
- Labeling: Clearly mark waste tags with "Organofluorine" to alert disposal facilities of potential hydrofluoric acid (HF) generation during incineration.

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Chemical Safety Profile & Hazard Identification

Before disposal, the chemical nature of the substance must be understood to prevent container failure or accidental reactivity.[1]

Parameter	Specification	Operational Implication
Chemical Name	5-Amino-2-fluorophenylacetic acid	Primary identifier for waste tags.
CAS Number	518057-74-4	Use for inventory reconciliation.
Molecular Formula	$C_8H_8FNO_2$	Contains Nitrogen and Fluorine.[2]
Physical State	Solid (Crystalline powder)	Dust inhalation risk; requires double-bagging.
Acidity (pKa)	~4.0 (Carboxylic acid)	Incompatible with strong bases and cyanides.
GHS Classification	Warning / Danger	Treat as Acute Tox. 3 (Oral) and Skin Irrit. 2.
Key Hazards	H301 (Toxic if swallowed), H315 (Irritant)	Full PPE (Nitrile gloves, lab coat, goggles) required.

Reactivity Matrix

- Incompatible with: Strong oxidizing agents (reaction with amine group may evolve toxic nitrogen oxides), Acid chlorides, Acid anhydrides, Chloroformates.
- Stability: Stable under standard temperature and pressure. Hygroscopic tendencies may apply.[3]

Pre-Disposal Stabilization & Segregation[1]

Proper segregation is the primary defense against laboratory accidents. This compound is zwitterionic in nature (contains both basic amine and acidic carboxyl groups), making it

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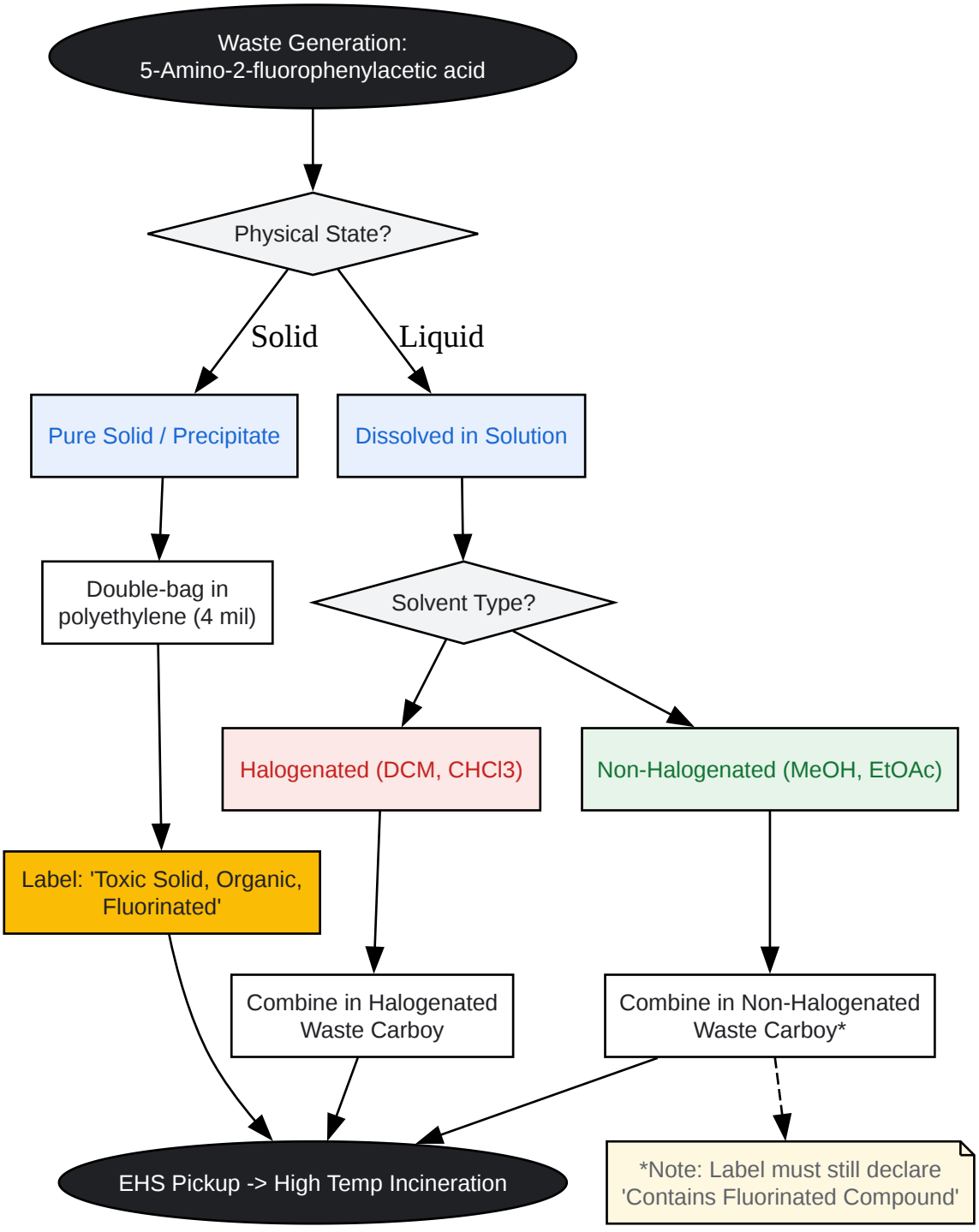
Segregation Logic

- Isolate from Oxidizers: The amino group ($-NH_2$) is susceptible to rapid oxidation. Never place in a waste container holding Chromic acid or Piranha solution residues.
- Fluorine Awareness: While not a long-chain PFAS, the C-F bond is strong. Disposal facilities typically require high-temperature incineration (>1100°C) for fluorinated aromatics to ensure complete destruction and capture of HF gas.

DOT Visualization: Waste Decision Tree

The following diagram outlines the decision logic for routing this chemical to the correct waste stream.

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Caption: Decision logic for segregating solid vs. liquid waste streams to ensure compatibility with incineration protocols.

Detailed Disposal Protocol

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Scenario A: Disposal of Pure Solid (Expired or Excess Reagent)

Objective: Contain dust and prevent environmental leaching.

- PPE Verification: Don nitrile gloves (double gloving recommended), safety goggles, and a lab coat. If handling >50g, use a powder hood or N95 respirator.
- Primary Containment: Transfer the solid into a clear polyethylene bag (minimum 4 mil thickness) or a wide-mouth high-density polyethylene (HDPE) jar.
  - Why? Glass jars can break in transit; heavy-duty plastic is preferred for solids.
- Secondary Containment: Place the primary bag/jar into a secondary clear bag. Seal with tape.
- Labeling: Affix a hazardous waste tag with the following details:
  - Constituents: **5-Amino-2-fluorophenylacetic acid** (100%).
  - Hazard Checkboxes: Toxic, Irritant.[4]
  - Special Note: "Contains Organic Fluorine."
- Storage: Place in the "Solid Hazardous Waste" satellite accumulation area until pickup.

Scenario B: Disposal of Reaction Mixtures (Mother Liquor)

Objective: Prevent solvent incompatibility and ensure incinerator compliance.

- pH Check: If the solution is aqueous or biphasic, check pH.
  - Action: If pH < 2 or > 12, neutralize to pH 5–9 using dilute NaOH or HCl. This prevents corrosion of waste drums.
- Solvent Identification:

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- If dissolved in DCM/Chloroform: Pour into the Halogenated Waste carboy.
- If dissolved in Acetone/Methanol/Ethyl Acetate: Pour into the Non-Halogenated Waste carboy.
- Critical Step: Even if the solvent is non-halogenated, the presence of the fluorinated solute technically adds halogens to the stream.
- Best Practice: If the concentration of the fluorinated acid is high (>5%), default to the Halogenated stream to ensure the waste facility treats it with scrubbers for HF.

- Rinsing: Triple rinse the empty reaction vessel with the compatible solvent and add the rinsate to the waste container.

Regulatory Compliance (RCRA & EPA)[5]

Understanding the legal framework protects your institution from fines.

- RCRA Status (USA): **5-Amino-2-fluorophenylacetic acid** is not a P-listed (acutely toxic) or U-listed (toxic) waste by specific name under 40 CFR 261.33 [1].
- Waste Characterization: It falls under the "Generator Knowledge" clause. It must be characterized based on its properties.[1][4][5] If it exhibits toxicity (LD50 < 2500 mg/kg oral rat), it must be managed as hazardous waste.
- PFAS Distinction: While this compound contains fluorine, it is a mono-fluorinated aromatic, not a polyfluoroalkyl substance (PFAS) like PFOA/PFOS. However, current EPA trends suggest treating all organofluorines with heightened scrutiny regarding incineration temperatures to prevent incomplete combustion [2].

Emergency Spill Procedures

Minor Spill (< 10g solid or < 100mL solution):

- Alert: Notify nearby personnel.
- PPE: Wear gloves, goggles, and a dust mask.

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- Containment:
  - Solid: Gently cover with wet paper towels to prevent dust dispersion, then scoop into a bag.
  - Liquid: Use an inert absorbent (vermiculite or spill pads).[4] Do not use sawdust (combustible reaction risk with some amines).
- Clean: Wipe the area with soap and water. Collect all cleanup materials as hazardous waste.[4]

Major Spill:

- Evacuate the area.[6]
- Contact the EHS Emergency Line.
- Do not attempt cleanup without respiratory protection (SCBA) if dust is airborne.

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